

A Comparative Guide to the p-Cumate Inducible System in Alphaproteobacteria

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Compound of Interest

Compound Name: *p-Cumate*

Cat. No.: B1230055

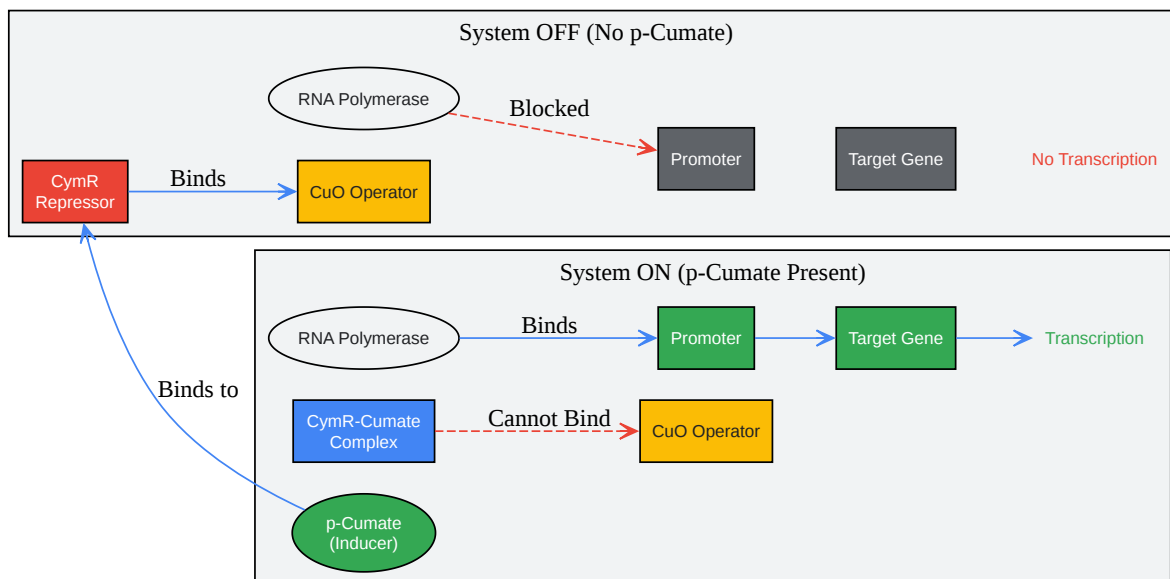
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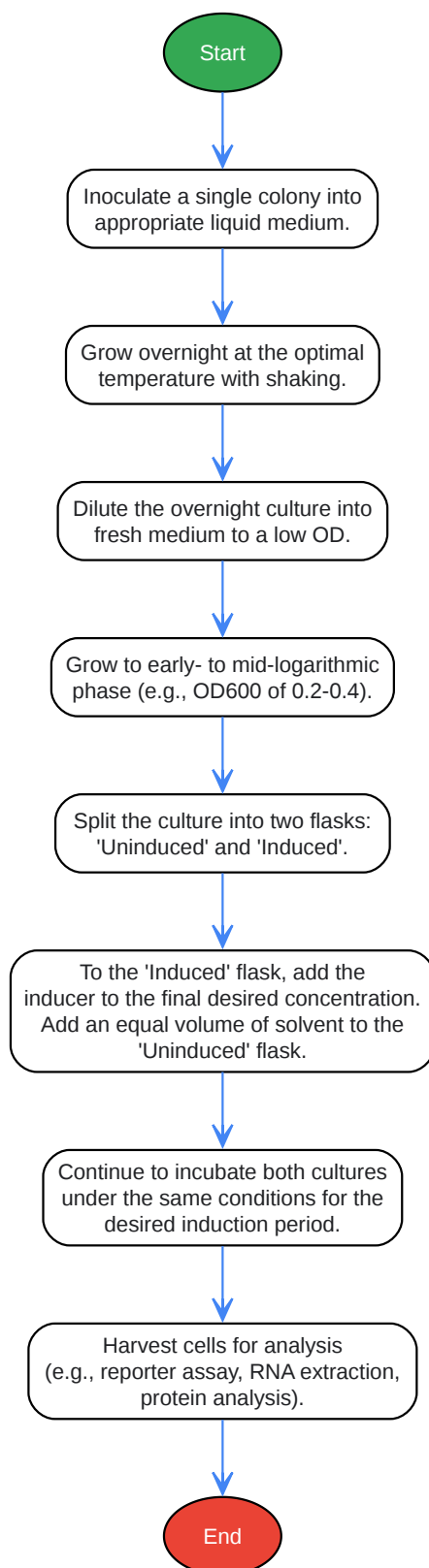
For researchers working with Alphaproteobacteria, precise control over gene expression is paramount for elucidating gene function, constructing complex genetic circuits, and optimizing metabolic pathways. The **p-Cumate** inducible system has emerged as a robust and versatile tool for regulating gene expression in this diverse bacterial group. This guide provides a comprehensive comparison of the **p-Cumate** system with other commonly used inducible systems in Alphaproteobacteria, supported by experimental data and detailed protocols to assist researchers in selecting the most appropriate system for their specific needs.

The p-Cumate Inducible System: Mechanism of Action

The **p-Cumate** system is a tightly regulated gene expression cassette that has been successfully validated in several Alphaproteobacteria, including *Shingomonas*, *Caulobacter crescentus*, *Paracoccus denitrificans*, and *Methylobacterium extorquens*[1][2]. Its functionality relies on the CymR repressor protein and its corresponding operator sequence (CuO) derived from the *Pseudomonas putida* F1 cymene/cumate degradation pathway.

In the absence of the inducer, **p-cumate** (4-isopropylbenzoic acid), the CymR repressor binds to the CuO operator sites engineered upstream of a minimal promoter, effectively blocking transcription of the target gene. Upon addition of **p-cumate**, the inducer binds to CymR, causing a conformational change that prevents its association with the operator DNA. This de-repression allows RNA polymerase to bind to the promoter and initiate transcription of the downstream gene of interest.





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References

- 1. Cumate-Inducible Gene Expression System for Sphingomonads and Other Alphaproteobacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cumate-inducible gene expression system for sphingomonads and other Alphaproteobacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
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